

Strategic Handling and Safety Profiling of 3'-Methylacrylophenone

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Compound of Interest

Compound Name: 2-Propen-1-one, 1-(3-methylphenyl)-

CAS No.: 51594-61-7

Cat. No.: B14648421

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Executive Summary: The "Warhead" Context

3'-Methylacrylophenone (CAS: Analogous Ref 10408-15-8 / 59308-54-4) is not merely a solvent or passive reagent; it is a Michael Acceptor. In drug discovery, this molecule often serves as a "warhead"—an electrophilic scaffold designed to form covalent bonds with cysteine residues in target proteins.

While this reactivity is desirable for covalent inhibition (e.g., in kinase inhibitors), it presents a distinct toxicological profile compared to its saturated analog, 3'-methylacetophenone. This guide prioritizes the management of electrophilic stress and skin sensitization risks inherent to -unsaturated ketones.

Chemical Identity & Physiochemical Profiling

Note: Specific experimental data for the 3'-isomer is rare in public indices. Data below synthesizes standard acrylophenone characteristics with specific structural offsets derived from the meta-methyl substitution.

Table 1: Substance Identification & Properties

Parameter	Technical Specification
IUPAC Name	1-(3-Methylphenyl)prop-2-en-1-one
Common Synonyms	m-Methylacrylophenone; 3'-Methylphenyl vinyl ketone
Molecular Formula	
Molecular Weight	146.19 g/mol
Physical State	Colorless to pale yellow liquid (Standard Temperature)
Boiling Point	~225–230°C (Predicted @ 760 mmHg)
Flash Point	> 90°C (Closed Cup) - Combustible
Solubility	Low in water; Soluble in DCM, DMSO, Methanol
Reactivity Class	-Unsaturated Ketone (Electrophile)

Hazard Dynamics: The Mechanism of Toxicity

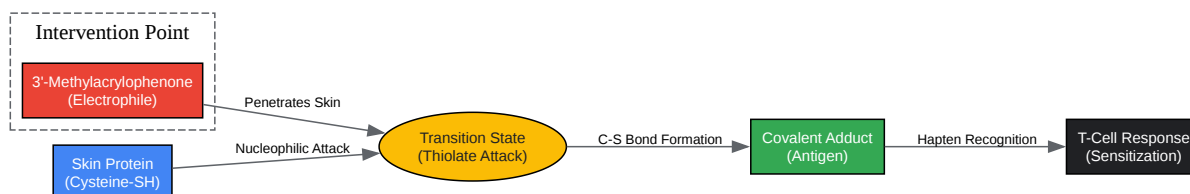
Standard SDSs often list "Irritant" (H315/H319) without context. For this molecule, the critical hazard is Skin Sensitization (H317) driven by haptenization.

The Haptenization Pathway

Unlike simple acids that burn immediately, 3'-methylacrylophenone penetrates the stratum corneum and reacts with skin proteins (specifically keratinocyte cysteine thiols) via a Michael Addition. This forms a stable adduct that the immune system recognizes as "foreign," triggering a T-cell mediated allergic response upon subsequent exposure.

Visualization 1: Molecular Mechanism of Sensitization

This diagram illustrates why "just washing it off" is insufficient if the reaction has already occurred.



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Figure 1: Mechanism of Action. The toxicity is driven by the irreversible alkylation of biological thiols (Michael Addition).

Strategic Handling & Engineering Controls

Reliance on standard nitrile gloves is often insufficient for ketones and acrylates due to rapid permeation.

Table 2: PPE & Engineering Matrix

Control Level	Protocol	Causality/Rationale
Respiratory	Fume Hood (Face Velocity > 0.5 m/s)	Acrylophenones are potent lachrymators (tear agents). Inhalation causes immediate mucosal distress.
Hand Protection	Double-gloving Strategy:1. Inner: Nitrile (Disposable) ² . ^[1] ^[2] Outer: Butyl Rubber or Silver Shield™ (Laminate)	Ketone functionality degrades nitrile; Acrylate functionality permeates it. Laminates provide >4h breakthrough protection.
Eye Protection	Chemical Splash Goggles (Not Safety Glasses)	Vapor pressure is sufficient to irritate eyes without direct splash.
Quenching	5% Aqueous Cysteine or Glutathione	In case of spill, these "sacrificial nucleophiles" scavenge the molecule faster than biological proteins.

Experimental Protocol: Safe Aliquoting

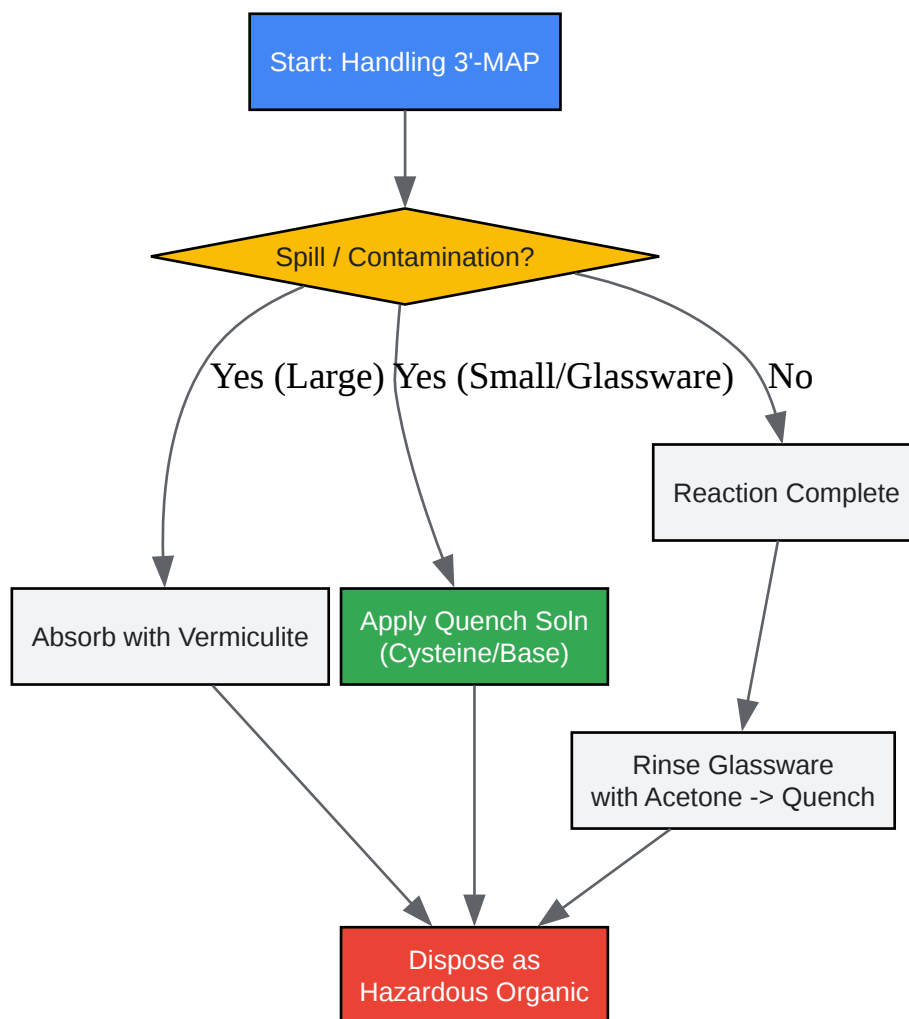
Objective: Transfer 5.0 mL of 3'-methylacrylophenone for a reaction without exposure.

- Preparation:
 - Place a chemically resistant tray (polypropylene) inside the fume hood.
 - Pre-weigh a quenching bath (10% Sodium Carbonate + 5% Cysteine) in a beaker nearby.
- The Transfer:
 - Do not use plastic syringes (polystyrene can swell). Use glass syringes or glass pipettes.
 - Why? Leaching of plasticizers can contaminate catalytic reactions.
- Decontamination:

- Immediately submerge the used pipette tip/needle into the quenching bath.
- Allow to sit for 30 minutes. The base () promotes the hydrolysis/Michael addition of the quencher, neutralizing the electrophile.

Visualization 2: Safe Handling Workflow

A logic gate for handling spills and waste.



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Figure 2: Operational Logic for Handling and Decontamination. Note the mandatory quenching step before disposal.

Stability & Storage

- Polymerization Risk: Like all acryloyl compounds, this molecule can auto-polymerize upon exposure to light or heat.
- Stabilizers: Commercial samples are often stabilized with 100-500 ppm Hydroquinone monomethyl ether (MEHQ).
 - Critical Note: MEHQ requires dissolved oxygen to function. Do not store under pure nitrogen unless the material is frozen. Store under air at 2–8°C.

References

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